

Application Notes and Protocols for Suzuki-Miyaura Coupling of 2,8-Dibromodibenzothiophene

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Compound of Interest

Compound Name: **2,8-Dibromodibenzothiophene**

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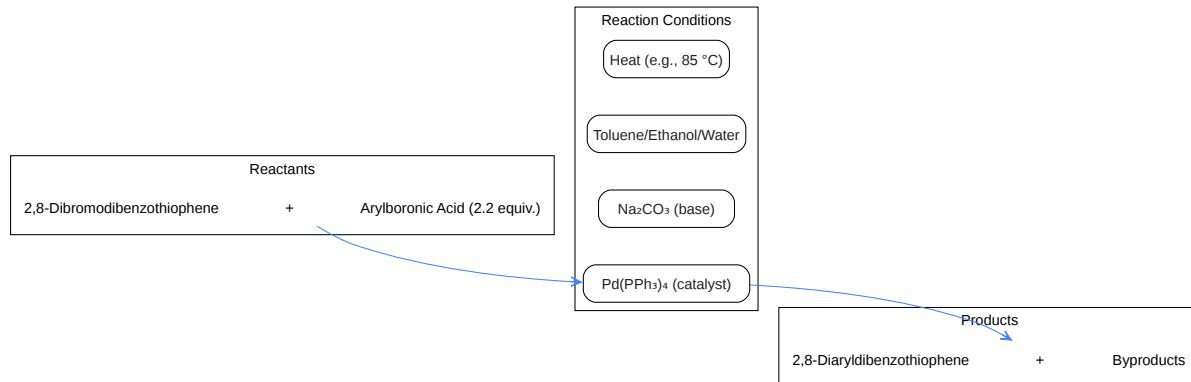
Introduction

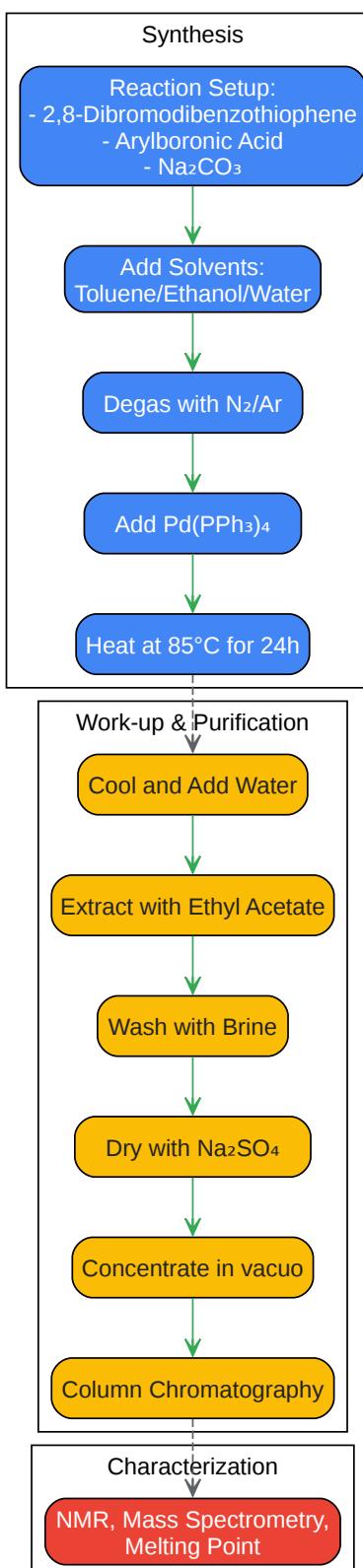
The Suzuki-Miyaura cross-coupling reaction is a powerful and versatile tool in modern organic synthesis for the formation of carbon-carbon bonds. This protocol details the application of the Suzuki-Miyaura coupling for the synthesis of 2,8-diaryldibenzothiophene derivatives, starting from **2,8-dibromodibenzothiophene**. Dibenzothiophene and its derivatives are an important class of sulfur-containing heterocyclic compounds. They are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and promising applications in organic electronics. The substitution at the 2 and 8 positions with various aryl groups allows for the fine-tuning of their photophysical and electronic properties.

This document provides a detailed protocol for the palladium-catalyzed Suzuki-Miyaura coupling of **2,8-dibromodibenzothiophene** with various arylboronic acids. It includes optimized reaction conditions, purification methods, and characterization data for a series of 2,8-diaryldibenzothiophene derivatives.

Reaction Scheme

The general reaction scheme for the double Suzuki-Miyaura coupling of **2,8-dibromodibenzothiophene** is as follows:



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